

Iodoethane-13C2: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Iodoethane-13C2

Cat. No.: B1610209

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **Iodoethane-13C2** (CAS No: 34189-74-7). The information presented is crucial for ensuring safe laboratory practices and minimizing risks associated with the use of this isotopically labeled compound. The safety profile of **Iodoethane-13C2** is considered analogous to its non-labeled counterpart, iodoethane, due to the identical chemical reactivity.

Core Safety and Hazard Information

Iodoethane-13C2 is a hazardous chemical that requires careful handling. It is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause an allergic skin reaction.^[1] Furthermore, it may cause allergy or asthma symptoms or breathing difficulties if inhaled and may cause respiratory irritation.^[1] It is also suspected of causing genetic defects.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The GHS classification for **Iodoethane-13C2** is as follows:

| Hazard Class | Category |
|--------------------------------------------------|---------------------------------|
| Acute Toxicity, Oral | Category 4 |
| Skin Corrosion/Irritation | Category 2 |
| Serious Eye Damage/Eye Irritation | Category 2 |
| Respiratory Sensitization | Category 1 |
| Skin Sensitization | Category 1 |
| Germ Cell Mutagenicity | Category 2 |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 (Respiratory system) |

Source: PubChem, Sigma-Aldrich[1]

Hazard and Precautionary Statements

The following tables summarize the applicable H-codes (Hazard Statements) and P-codes (Precautionary Statements) for **Iodoethane-13C2**.

Hazard Statements (H-Codes)

| Code | Statement |
|------|---------------------------------------------------------------------------|
| H302 | Harmful if swallowed |
| H315 | Causes skin irritation |
| H317 | May cause an allergic skin reaction |
| H319 | Causes serious eye irritation |
| H334 | May cause allergy or asthma symptoms or breathing difficulties if inhaled |
| H335 | May cause respiratory irritation |
| H341 | Suspected of causing genetic defects |

Source: Sigma-Aldrich

Precautionary Statements (P-Codes)

| Code | Statement |
|--------------------|---------------------------------------------------------------------------------------------------------------------------------|
| P202 | Do not handle until all safety precautions have been read and understood |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection |
| P301 + P312 | IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell |
| P302 + P352 | IF ON SKIN: Wash with plenty of water |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing |
| P308 + P313 | IF exposed or concerned: Get medical advice/attention |

Source: Sigma-Aldrich

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of a substance is fundamental to its safe handling.

| Property | Value |
|---------------------|----------------------------------|
| Molecular Formula | 13C2H5I[2] |
| Molecular Weight | 157.95 g/mol [2] |
| Appearance | Colorless to light yellow liquid |
| Boiling Point | 69-73 °C (lit.) |
| Melting Point | -108 °C (lit.) |
| Density | 1.975 g/mL at 25 °C |
| Flash Point | 72 °C (161.6 °F) - closed cup |
| Refractive Index | n20/D 1.512 (lit.) |
| Storage Temperature | 2-8°C |

Toxicological Data

Toxicological data provides critical information about the potential adverse effects of a substance on living organisms. The following data is for iodoethane, which is expected to be representative of **Iodoethane-13C2**.

| Test | Species | Route | Value |
|------|---------|------------|----------------|
| LD50 | Rat | Oral | 330 mg/kg |
| LC50 | Rat | Inhalation | 65 mg/L (0.5h) |

Source: Fisher Scientific

Experimental Protocols: Safe Handling Procedures

While specific, citable experimental protocols for the handling of **Iodoethane-13C2** are not typically published, the following represents a standard operating procedure (SOP) based on established safety data and best laboratory practices.

Engineering Controls

- **Fume Hood:** All work with **Iodoethane-13C2** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- **Ventilation:** Ensure adequate general laboratory ventilation.
- **Safety Shower and Eyewash Station:** A safety shower and eyewash station must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation before and during use.
- **Skin and Body Protection:** A lab coat must be worn. Additional protective clothing, such as an apron or coveralls, may be necessary depending on the scale of the work.
- **Respiratory Protection:** If working outside of a fume hood or if there is a potential for exposure above established limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Handling and Storage

- **Handling:**
 - Avoid contact with skin, eyes, and clothing.
 - Avoid inhalation of vapor or mist.
 - Use in a well-ventilated area, preferably a fume hood.
 - Keep away from heat, sparks, and open flames.
 - Take precautionary measures against static discharge.
- **Storage:**

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Protect from direct sunlight.[3]
- Store at the recommended temperature of 2-8°C.
- Incompatible with strong oxidizing agents.[3]

Emergency Procedures

- In case of skin contact: Immediately wash off with plenty of water for at least 15 minutes.[3] If skin irritation persists, seek medical attention.[3]
- In case of eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[4] Get medical attention.
- If inhaled: Move to fresh air.[3] If not breathing, give artificial respiration.[3] Get medical attention if symptoms occur.[3]
- If swallowed: Clean mouth with water and drink plenty of water afterwards.[3] Call a physician or poison control center immediately.
- Spills: In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill with an inert absorbent material. Collect the absorbed material in a sealed container for disposal.

Visualizing Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Iodoethane-13C2**, from initial preparation to emergency response.

Caption: Logical workflow for the safe handling of **Iodoethane-13C2**.

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